

Bidimazium Iodide: An Obscure Synthetic Compound with Limited Publicly Available Data

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Compound of Interest

Compound Name: *Bidimazii iodidum*

Cat. No.: *B1623897*

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Bidimazium Iodide, a synthetic organic compound identified by the CAS number 21817-73-2, remains a substance of limited scientific documentation despite its recognition as a potential pharmaceutical agent. While it has been assigned an International Nonproprietary Name (INN), indicating its consideration for medicinal use, in-depth public information regarding its discovery, detailed mechanism of action, and clinical evaluation is conspicuously absent. This technical summary compiles the sparse data available from chemical databases, patents, and scientific literature.

Chemical and Physical Properties

Bidimazium Iodide is chemically known as 4-(4-biphenyl)-2-[2-[4-(dimethylamino)phenyl]ethenyl]-3-methyl-1,3-thiazolium iodide. Its fundamental properties are summarized below.

Property	Value
Chemical Formula	C ₂₆ H ₂₅ IN ₂ S
CAS Number	21817-73-2
Molecular Weight	524.5 g/mol
General Classification	Thiazolium Compound, Synthetic Dye

Discovery and Historical Context

Details surrounding the discovery and historical development of Bidimazium Iodide are not well-documented in publicly accessible records. Its assignment of an INN suggests it underwent preliminary evaluation as a pharmaceutical substance, but the timeline and originating researchers remain unknown.

Potential Applications and Mechanism of Action

The available information suggests Bidimazium Iodide has been explored for several applications, primarily in a research capacity.

Research Applications:

- **Fluorescent Probe:** It has been utilized as a fluorescent dye and indicator for cell imaging.
- **Electron Acceptor:** Chemically, it is described as an electron acceptor.
- **Enzyme Inhibitor:** There are mentions of its potential as an enzyme inhibitor, though the specific enzymes targeted and the nature of the inhibition are not detailed.

Antiparasitic Potential: A notable mention of Bidimazium Iodide appears in patent literature, where it is listed among active compounds for potential use as an anthelmintic in veterinary medicine. The proposed mechanism for its antiparasitic activity involves a "pseudo amidinium system" within its molecular structure, which may be involved in the formation of charge-transfer complexes. However, no specific studies or data on its efficacy or mechanism of action as an anthelmintic are available in the public domain.

Due to the lack of detailed experimental data, a diagram of its signaling pathway or a specific experimental workflow cannot be generated.

Experimental Data and Protocols

A thorough search of scientific literature and chemical databases did not yield any quantitative data such as IC50 values, binding affinities, or pharmacokinetic parameters for Bidimazium Iodide. Similarly, detailed experimental protocols for its synthesis, use as a fluorescent probe, or evaluation as an enzyme inhibitor or anthelmintic are not publicly available.

Clinical Trials

There is no evidence to suggest that Bidimazium Iodide has ever been evaluated in human clinical trials. The patent mentioning its potential veterinary application does not provide any data from animal studies.

In conclusion, while Bidimazium Iodide is a recognized chemical entity with a history of investigation as a potential pharmaceutical and research compound, the lack of detailed, publicly available scientific literature prevents the creation of an in-depth technical guide as requested. The information that is accessible is general and lacks the specific experimental data and protocols necessary for a comprehensive understanding of its properties and potential applications.

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